

A Comprehensive Technical Guide to 2-(4-fluorophenyl)-2-oxoacetic Acid

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Compound of Interest

Compound Name: 2-(4-Fluorophenyl)-2-oxoacetic acid

Cat. No.: B2960811

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CAS Number: 2251-76-5

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(4-fluorophenyl)-2-oxoacetic acid, also known as 4-fluorobenzoylformic acid, is a fluorinated aryl α -keto acid of significant interest in medicinal chemistry and drug development. [1][2] The presence of a fluorine atom on the phenyl ring often enhances metabolic stability, bioavailability, and binding affinity of drug candidates.[3] This guide provides a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, spectroscopic analysis, and its applications as a crucial building block in the synthesis of pharmacologically active molecules.

Molecular and Physicochemical Properties

2-(4-fluorophenyl)-2-oxoacetic acid is a white to light yellow crystalline powder.[4] Its key properties are summarized in the table below.

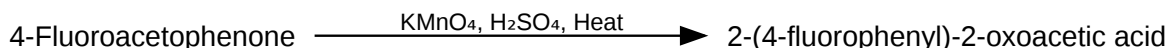
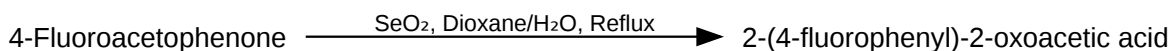
Property	Value	Source
CAS Number	2251-76-5	[5][6]
Molecular Formula	C ₈ H ₅ FO ₃	[5][6]
Molecular Weight	168.12 g/mol	[5][6]
IUPAC Name	2-(4-fluorophenyl)-2-oxoacetic acid	[5]
Synonyms	(4-fluorophenyl)(oxo)acetic acid, 4-Fluoro- α -oxobenzeneacetic acid, 4-Fluorobenzoylformic acid	[4][5]
Appearance	White to light yellow powder/crystal	[4]
Melting Point	92.0 to 96.0 °C	[4]
Solubility	Soluble in organic solvents such as ethanol and ether, with limited solubility in water.	

Synthesis of 2-(4-fluorophenyl)-2-oxoacetic Acid

The most common and efficient method for the synthesis of **2-(4-fluorophenyl)-2-oxoacetic acid** is the oxidation of the corresponding aryl methyl ketone, 4'-fluoroacetophenone.[7] Two primary oxidizing agents are employed for this transformation: selenium dioxide (SeO₂) and potassium permanganate (KMnO₄).

Method 1: Oxidation with Selenium Dioxide (Riley Oxidation)

The Riley oxidation is a well-established method for the oxidation of α -methylene groups adjacent to a carbonyl to afford 1,2-dicarbonyl compounds.[7]



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Sources

- 1. 2-(4-Fluorophenyl)-2-oxoacetic acid [myskinrecipes.com]
- 2. researchgate.net [researchgate.net]
- 3. The Latest FDA-Approved Pharmaceuticals Containing Fragments of Tailor-Made Amino Acids and Fluorine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. youtube.com [youtube.com]
- 5. 2-(4-Fluorophenyl)-2-oxoacetic Acid | C₈H₅FO₃ | CID 579440 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-(4-fluorophenyl)-2-oxoacetic acid - CAS:2251-76-5 - Sunway Pharm Ltd [3wpharm.com]
- 7. 4-Fluoroacetophenone synthesis - chemicalbook [chemicalbook.com]
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